

IUPAC name for 4-Nonylbenzoic acid

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name: 4-Nonylbenzoic acid

Cat. No.: B1294843

[Get Quote](#)

Chemical Identity and Properties

4-Nonylbenzoic acid, with the IUPAC name **4-nonylbenzoic acid**, is an aromatic carboxylic acid.^[1] It is also commonly referred to as p-nonylbenzoic acid or 4-n-nonylbenzoic acid.^{[1][2]}

Physicochemical Properties

The fundamental physicochemical properties of **4-Nonylbenzoic acid** are summarized in the table below.

Property	Value	Source
IUPAC Name	4-nonylbenzoic acid	[1]
CAS Number	38289-46-2	[1] [2]
Molecular Formula	C ₁₆ H ₂₄ O ₂	[1] [2]
Molecular Weight	248.36 g/mol	[1]
Melting Point	92.5-94.3 °C	[3]
Appearance	White solid	[3]
InChI Key	FLRVNGMVEBEPQG-UHFFFAOYSA-N	[1]
SMILES	CCCCCCCCC1=CC=C(C=C1)C(=O)O	[1]

Spectral Data

Detailed spectral data is crucial for the identification and characterization of **4-Nonylbenzoic acid**.

Spectrum Type	Data	Source
¹ H NMR (400 MHz, CDCl ₃)	δ 0.86 (t, J = 6.9 Hz, 3H), 1.2-1.38 (m, 12H), 1.62 (m, 2H), 2.66 (t, J = 7.7 Hz, 2H), 7.26 (d, J = 8.2 Hz, 2H), 8.01 (d, J = 8.2 Hz, 2H)	[3]
¹³ C NMR (100 MHz, CDCl ₃)	δ 14.1, 22.7, 29.2, 29.3, 29.4, 29.5, 31.1, 31.8, 36.1, 126.7, 128.6, 130.4, 149.6, 171.9	[3]
IR (film)	3072, 2924, 2852, 2669, 2554, 1683, 1609, 1575, 1469, 1424, 1321, 1290, 945, 859, 758 cm ⁻¹	[3]
Mass Spectrometry (EI)	m/z (rel. intensity): 248 (56, [M ⁺]), 177 (7), 149 (9), 136 (100), 107 (9), 92 (38), 57 (14)	[3]

Synthesis of 4-Nonylbenzoic Acid

A reliable method for the synthesis of **4-Nonylbenzoic acid** involves a two-step process starting with the iron-catalyzed cross-coupling of a Grignard reagent with 4-methoxycarbonylphenyl triflate to form the methyl ester, followed by saponification.[3][4]

Experimental Protocol

A. 4-Nonylbenzoic acid methyl ester[3]

- A 250-mL, three-necked, round-bottomed flask is equipped with a Teflon-coated magnetic stir bar, a glass stopper, a reflux condenser fitted with an argon stopcock inlet, and a pressure-equalizing dropping funnel.

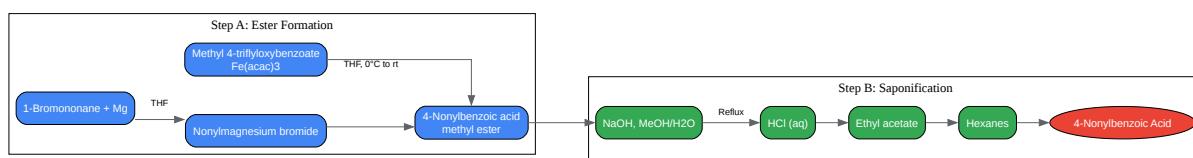
- The flask is charged with magnesium turnings (2.95 g, 121.0 mmol).
- The flask is evacuated and flame-dried while the magnesium turnings are gently stirred.
- After cooling to room temperature under argon, 50 mL of anhydrous THF is added, followed by a solution of 1-bromononane (15.0 g, 72.4 mmol) in 50 mL of anhydrous THF, which is added dropwise.
- The resulting Grignard reagent is then transferred to a second flask containing a solution of methyl 4-triflyloxybenzoate (10.0 g, 36.7 mmol) and $\text{Fe}(\text{acac})_3$ (0.65 g, 1.84 mmol) in 100 mL of anhydrous THF at 0 °C.
- The reaction mixture is stirred for 10 minutes at 0 °C and then allowed to warm to room temperature.
- The reaction is quenched by the addition of 100 mL of 1 M aqueous HCl.
- The aqueous layer is extracted with three 100-mL portions of ethyl acetate.
- The combined organic layers are washed with brine, dried over Na_2SO_4 , filtered, and concentrated under reduced pressure to yield the crude **4-nonylbenzoic acid** methyl ester.

B. **4-Nonylbenzoic acid**[3]

- A 500-mL, round-bottomed flask equipped with a Teflon-coated magnetic stir bar and a reflux condenser is charged with the crude **4-nonylbenzoic acid** methyl ester (10.07 g, 38.37 mmol), 100 mL of methanol, and 96 mL of 1 M aqueous NaOH.
- The mixture is heated at reflux for 18 hours and then cooled to room temperature.
- The reaction mixture is carefully acidified by the addition of 200 mL of 1 M aqueous HCl.
- The resulting solution is transferred to a separatory funnel and extracted with four 250-mL portions of ethyl acetate.
- The combined organic layers are dried over Na_2SO_4 , filtered, and concentrated by rotary evaporation.

- The residue is recrystallized from 70 mL of hexanes to give 8.32-8.35 g (87-88% yield) of **4-nonylbenzoic acid** as a white solid.[3]

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **4-Nonylbenzoic acid**.

Applications in Drug Development and Biological Activity

Benzoic acid and its derivatives are a well-established class of compounds in medicinal chemistry, serving as crucial scaffolds and intermediates in the synthesis of a wide range of therapeutic agents.[5][6] The carboxylic acid group provides a key site for chemical modification, allowing for the synthesis of diverse libraries of compounds for drug discovery.[7]

While extensive biological data for **4-nonylbenzoic acid** itself is not widely published, the broader family of benzoic acid derivatives exhibits a vast array of biological activities, including:

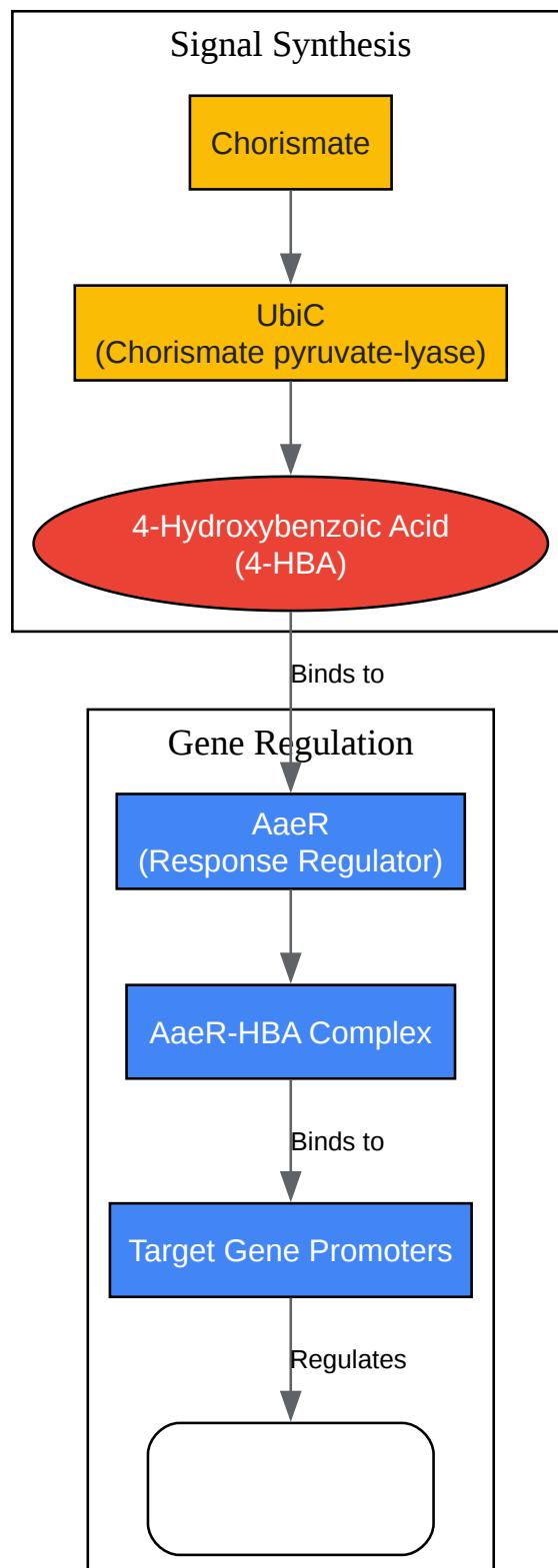
- Antimicrobial[8][9]
- Anti-inflammatory[8]
- Anticancer[5]

- Antioxidant[8]
- Antiviral[8]

Derivatives of the closely related 4-hydroxybenzoic acid have been shown to modulate the proteostasis network, which is integral to cellular health and is often dysfunctional in aging and disease.[10] This suggests that lipophilic benzoic acid derivatives like **4-nonylbenzoic acid** could be investigated for similar activities.

Illustrative Signaling Pathway: 4-Hydroxybenzoic Acid in *Shigella sonnei*

To illustrate a potential biological role for a benzoic acid derivative, the signaling pathway of 4-hydroxybenzoic acid (4-HBA) in the bacterium *Shigella sonnei* is presented. In this system, 4-HBA acts as a quorum-sensing signal, regulating bacterial physiology and virulence.[11] The enzyme UbiC synthesizes 4-HBA from chorismate.[11] 4-HBA then binds to the response regulator AaeR, which in turn modulates the expression of target genes involved in biofilm formation, extracellular polysaccharide (EPS) production, and virulence.[11]

[Click to download full resolution via product page](#)

Caption: 4-HBA signaling pathway in *S. sonnei*.

Conclusion

4-Nonylbenzoic acid is a readily synthesizable compound with well-defined chemical and physical properties. While its primary documented application is in the field of liquid crystalline materials, its structural similarity to other biologically active benzoic acids suggests potential for its use as a scaffold or intermediate in drug discovery programs.^[3] The lipophilic nonyl chain may confer properties that could be exploited in the development of new therapeutic agents, particularly those targeting lipid-rich environments or requiring enhanced membrane permeability. Further research into the specific biological activities of **4-nonylbenzoic acid** is warranted to fully explore its potential in pharmaceutical and life sciences research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Nonylbenzoic acid | C16H24O2 | CID 38002 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pschemicals.com [pschemicals.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. orgsyn.org [orgsyn.org]
- 5. Potential Role of Benzoic Acid and its Synthetic Derivatives to Alleviate Cancer: An Up-to-Date Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Late-Stage Amination of Drug-Like Benzoic Acids: Access to Anilines and Drug Conjugates through Directed Iridium-Catalyzed C–H Activation - PMC [pmc.ncbi.nlm.nih.gov]
- 7. nbinfo.com [nbinfo.com]
- 8. globalresearchonline.net [globalresearchonline.net]
- 9. mdpi.com [mdpi.com]
- 10. Biological Evaluation and In Silico Study of Benzoic Acid Derivatives from Bjerkandera adusta Targeting Proteostasis Network Modules - PMC [pmc.ncbi.nlm.nih.gov]
- 11. A 4-Hydroxybenzoic Acid-Mediated Signaling System Controls the Physiology and Virulence of *Shigella sonnei* - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [IUPAC name for 4-Nonylbenzoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1294843#iupac-name-for-4-nonylbenzoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com